

molecular weight and formula of dihexyl ether

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dihexyl ether*

Cat. No.: *B091206*

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In-depth Technical Guide: Dihexyl Ether

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides core information regarding the molecular properties of **dihexyl ether**.

Physicochemical Data

The fundamental molecular attributes of **dihexyl ether** are summarized below. This data is essential for a variety of scientific applications, from reaction stoichiometry to analytical characterization.

Property	Value
Molecular Formula	$C_{12}H_{26}O$ [1][2][3][4][5]
Molecular Weight	186.33 g/mol [1][6]
Alternate Molecular Weight	186.34 g/mol [2][5]
Linear Formula	$CH_3(CH_2)_5O(CH_2)_5CH_3$
CAS Number	112-58-3 [1][2]

Experimental protocols for the determination of the molecular weight and formula of a well-established compound like **dihexyl ether** are fundamental techniques in analytical chemistry

(e.g., mass spectrometry, elemental analysis) and are not detailed here. Similarly, signaling pathways are not applicable to the chemical properties of a simple ether.

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References

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- To cite this document: BenchChem. [molecular weight and formula of dihexyl ether]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b091206#molecular-weight-and-formula-of-dihexyl-ether]

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